

Ethyl 4-bromobenzoate-d4: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B15557321

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An in-depth guide for researchers, scientists, and drug development professionals on the structure, properties, and synthesis of **Ethyl 4-bromobenzoate-d4**.

Ethyl 4-bromobenzoate-d4 is the deuterated analogue of Ethyl 4-bromobenzoate, an organic compound frequently utilized in chemical synthesis. The incorporation of four deuterium atoms into the aromatic ring offers a valuable tool for various research applications, including its use as an internal standard in quantitative mass spectrometry-based analyses and in metabolic studies to trace the fate of the molecule. This technical guide provides a comprehensive overview of its structure, physicochemical properties, and a plausible synthetic route.

It is important to note that specific experimental data for **Ethyl 4-bromobenzoate-d4** is not readily available in published literature. Therefore, the data presented in this guide is based on the well-characterized properties of its non-deuterated counterpart, Ethyl 4-bromobenzoate (CAS: 5798-75-4), which are expected to be very similar.

Physicochemical Properties

The following table summarizes the key physicochemical properties of Ethyl 4-bromobenzoate, which serve as a close approximation for the d4-deuterated analogue.

Property	Value	Reference
CAS Number	787624-25-3 (for d4)	N/A
Molecular Formula	C ₉ H ₅ D ₄ BrO ₂	N/A
Molecular Weight	233.10 g/mol	Calculated
Appearance	Liquid	
Boiling Point	131 °C at 14 mmHg	[1]
Density	1.403 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.544	
Flash Point	>113 °C	
Solubility	Insoluble in water	[2]

Chemical Structure

The structure of **Ethyl 4-bromobenzoate-d4** consists of a benzene ring where the hydrogen atoms at positions 2, 3, 5, and 6 are substituted with deuterium. A bromo group is attached at the 4th position, and an ethyl ester group is also attached to the ring.

Caption: Chemical structure of **Ethyl 4-bromobenzoate-d4**.

Spectroscopic Data

While specific spectra for **Ethyl 4-bromobenzoate-d4** are not available, the expected spectroscopic characteristics can be inferred from its non-deuterated analogue.

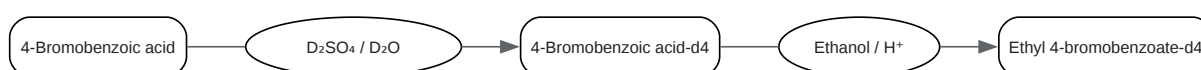
¹H NMR: The proton NMR spectrum of the deuterated compound would be significantly simplified compared to the non-deuterated version. The aromatic region would be absent due to the replacement of protons with deuterium. The spectrum would primarily show the signals for the ethyl group: a triplet for the methyl protons and a quartet for the methylene protons.

¹³C NMR: The carbon-13 NMR spectrum is expected to be similar to the non-deuterated compound, with the carbon atoms attached to deuterium showing characteristic splitting patterns (C-D coupling).

Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the increased mass due to the four deuterium atoms. The isotopic pattern of the bromine atom would still be present.

Synthesis Pathway

A plausible synthetic route for **Ethyl 4-bromobenzoate-d4** would involve the esterification of 4-bromobenzoic acid-d4. The deuterated benzoic acid precursor can be prepared through methods like acid-catalyzed hydrogen-deuterium exchange of 4-bromobenzoic acid.



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Caption: A potential synthetic pathway for **Ethyl 4-bromobenzoate-d4**.

Experimental Protocol: A Plausible Approach

While a specific protocol for the synthesis of **Ethyl 4-bromobenzoate-d4** is not documented, a feasible method would be the Fischer esterification of 4-bromobenzoic acid-d4. The following is a generalized protocol that can be adapted.

Materials:

- 4-Bromobenzoic acid-d4
- Anhydrous Ethanol
- Concentrated Sulfuric Acid (or other suitable acid catalyst)
- Sodium Bicarbonate solution
- Brine
- Anhydrous Magnesium Sulfate
- Organic solvents for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 4-bromobenzoic acid-d₄ in an excess of anhydrous ethanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with an organic solvent.
- **Washing:** Wash the combined organic layers with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude **Ethyl 4-bromobenzoate-d₄** can be purified by distillation under reduced pressure or by column chromatography.

Applications in Research

Ethyl 4-bromobenzoate-d₄ serves as a valuable tool in several research areas:

- **Internal Standard:** Due to its similar chemical properties to the non-deuterated form and its distinct mass, it is an ideal internal standard for accurate quantification in mass spectrometry-based assays.
- **Metabolic Studies:** The deuterium label allows for the tracing of the molecule and its metabolites in biological systems, providing insights into metabolic pathways and pharmacokinetics.
- **Mechanistic Studies:** The kinetic isotope effect associated with the C-D bond can be used to investigate reaction mechanisms.

This technical guide provides a foundational understanding of **Ethyl 4-bromobenzoate-d4** for researchers. While specific experimental data is limited, the information provided, based on its non-deuterated analogue, offers a strong starting point for its synthesis and application in scientific research.

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References

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